

Technical Guide: Solubility Profile & Process Engineering of Methyl 5-chloro-6-hydroxynicotinate

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Compound of Interest

Compound Name: *Methyl 5-chloro-6-hydroxynicotinate*
CAS No.: 316166-47-9
Cat. No.: B2480479

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of **Methyl 5-chloro-6-hydroxynicotinate** (CAS: 316166-47-9 / 54127-63-8), a critical intermediate in the synthesis of agrochemicals (e.g., Haloxyfop) and pharmaceutical agents (e.g., Avatrombopag impurities).[1]

Unlike simple esters, this compound exhibits complex solubility behavior due to pyridone-hydroxypyridine tautomerism, which significantly influences its interaction with organic solvents. [1] This guide synthesizes empirical process data, thermodynamic principles, and structural analysis to provide actionable protocols for solvent selection, recrystallization, and process optimization.[1]

Part 1: Chemical Identity & Solid-State Properties

Understanding the solubility of **Methyl 5-chloro-6-hydroxynicotinate** requires analyzing its dynamic structure. While often depicted as a hydroxypyridine, the compound exists in equilibrium with its 2-pyridone tautomer, particularly in the solid state and polar solvents.[\[1\]](#)

Property	Specification
IUPAC Name	Methyl 5-chloro-6-oxo-1,6-dihydropyridine-3-carboxylate
Molecular Formula	C ₇ H ₆ ClNO ₃
Molecular Weight	187.58 g/mol
Physical Form	White to light yellow crystalline powder
Melting Point	165.0 – 169.0 °C (High MP indicates strong intermolecular H-bonding)
Polarity Profile	Amphiphilic: Lipophilic ester tail + Polar pyridone head

The Tautomerism Factor

The "6-hydroxy" moiety allows the formation of an amide-like dimer in the solid state (pyridone form). This creates a high lattice energy barrier that solvents must overcome.[\[1\]](#)

- Non-polar solvents (Hexane): Cannot break the intermolecular H-bonds; compound remains insoluble.[\[1\]](#)
- Protic solvents (Methanol): Can donate/accept H-bonds, disrupting the crystal lattice effectively at elevated temperatures.[\[1\]](#)

Part 2: Solubility Profile in Organic Solvents

The following solubility profile is derived from process engineering data, patent disclosures, and structural analog analysis.

Protic Polar Solvents (Alcohols)

Solvents: Methanol, Ethanol, Isopropanol.[\[1\]](#)

- Behavior: These are the most versatile solvents for this compound.^[1] They exhibit a steep solubility-temperature gradient (low solubility at 20°C, high solubility at >50°C).^[1]
- Process Data: Patent literature validates that ~3.86 g of the compound dissolves in ~21 mL of Methanol at elevated temperatures (~50°C), corresponding to a solubility of approximately 180 mg/mL.^[1]
- Application: Primary choice for recrystallization.^[1]

Aprotic Polar Solvents

Solvents: DMSO, DMF, DMAc.^[1]

- Behavior: High solubility at room temperature.^[1] The high dielectric constants of these solvents effectively stabilize the polar pyridone tautomer.^[1]
- Application: Ideal for reaction media (e.g., chlorination or nucleophilic substitution) but poor for recrystallization due to high boiling points and difficulty in product recovery.^[1]

Chlorinated Solvents

Solvents: Dichloromethane (DCM), Chloroform.^[1]

- Behavior: Moderate to Good solubility.^[1]
- Process Data: DCM is frequently used in extraction protocols following aqueous workups.^[1]
- Application: Extraction solvent; transport medium.^[1]

Non-Polar / Hydrocarbon Solvents

Solvents: n-Hexane, n-Heptane, Toluene.^[1]

- Behavior: Insoluble to Sparingly Soluble.^[1]
- Process Data: Hexane is used to wash impurities away from the compound in biphasic systems.^[1]

- Application: Antisolvent (to force precipitation) or washing solvent to remove non-polar impurities.[\[1\]](#)

Summary Table: Empirical Solubility Classes

Solvent Class	Representative Solvents	Solubility Rating (25°C)	Solubility Rating (Hot)	Primary Use Case
Alcohols	Methanol, Ethanol	Moderate	High	Recrystallization
Super-Polar	DMSO, DMF	Very High	Very High	Reaction Medium
Chlorinated	DCM, Chloroform	Good	High	Extraction
Esters	Ethyl Acetate	Low/Moderate	Moderate	Washing / Co-solvent
Alkanes	Hexane, Heptane	Insoluble	Insoluble	Impurity Wash

Part 3: Process Engineering & Recrystallization Protocols

Protocol A: Single-Solvent Recrystallization (Methanol)

This method utilizes the steep solubility curve in methanol to achieve high purity.[\[1\]](#)

Step-by-Step Methodology:

- Charge: Place crude **Methyl 5-chloro-6-hydroxynicotinate** in a reaction vessel.
- Dissolution: Add Methanol (approx. 5-6 mL per gram of solid).
- Heat: Heat the mixture to reflux (64.7°C) or near-reflux (60°C) with agitation until full dissolution occurs.
 - Check: If solids remain, add methanol in 10% increments.[\[1\]](#)

- Hot Filtration: (Optional) If insoluble particles (charcoal/dust) are present, filter the hot solution rapidly.[\[1\]](#)
- Crystallization: Cool the solution slowly to room temperature (25°C), then chill to 0-5°C for 2 hours.
- Collection: Filter the white crystals. Wash the cake with cold Methanol.[\[1\]](#)
- Drying: Dry under vacuum at 45°C.

Protocol B: Antisolvent Crystallization (MeOH / Water)

Used when maximum recovery is required or to remove highly polar inorganic salts.[\[1\]](#)

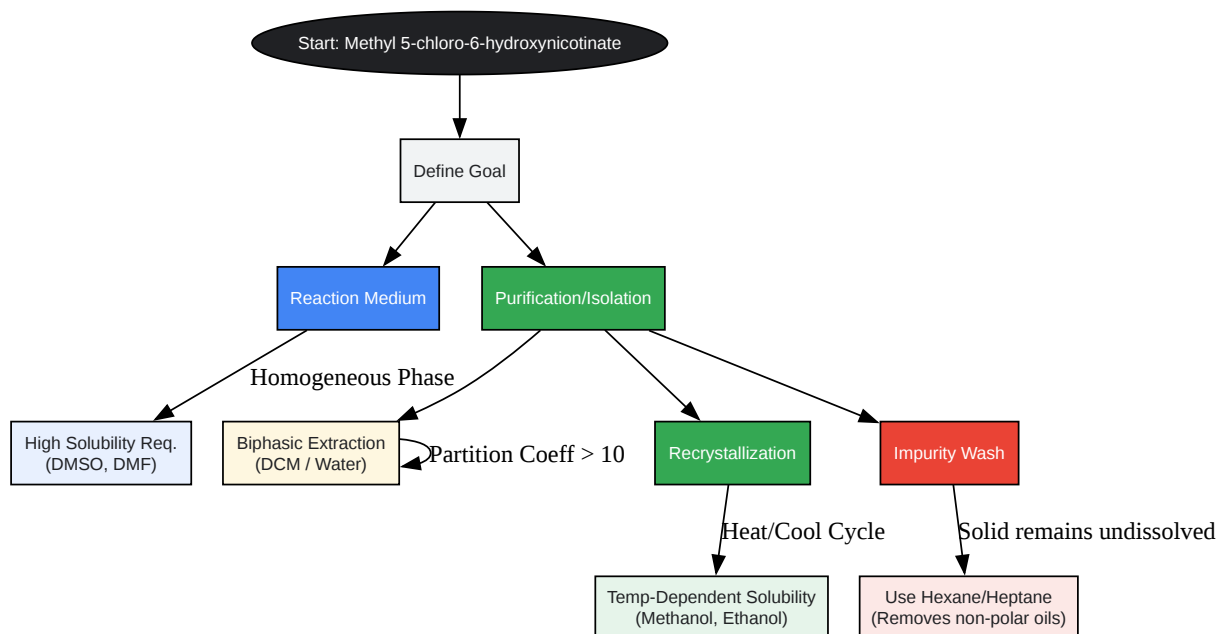
Step-by-Step Methodology:

- Dissolution: Dissolve the compound in warm Methanol (50°C) at a concentration of ~150-180 mg/mL.
- Antisolvent Addition: Slowly add Water (antisolvent) dropwise while maintaining agitation.[\[1\]](#)
 - Ratio: Target a final Methanol:Water ratio of 10:1 to 5:1 depending on purity needs.[\[1\]](#)
- Nucleation: Turbidity will appear.[\[1\]](#) Continue stirring at 20°C for 1 hour.
- Filtration: Collect the precipitate.
 - Note: This method yields higher recovery but may occlude impurities if addition is too fast.[\[1\]](#)

Part 4: Visualization of Workflows

Figure 1: Solubility-Based Process Decision Logic

The following diagram illustrates the decision matrix for selecting solvents based on the unit operation (Reaction vs. Purification).



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Caption: Decision matrix for solvent selection based on process goals (Reaction vs. Purification).

Part 5: Thermodynamic Modeling (Scientific Basis)

For researchers requiring precise solubility prediction, the Modified Apelblat Equation is the standard model for this class of pyridine derivatives.^[1]

Where:

- = Mole fraction solubility^[1]
- = Absolute temperature (K)^{[1][2][3]}
- = Empirical constants derived from experimental data.

Mechanistic Insight: The dissolution of **Methyl 5-chloro-6-hydroxynicotinate** in alcohols is an endothermic process (

) driven by entropy (

).[\[1\]](#)

- Enthalpy Penalty: Energy is required to break the strong crystal lattice (pyridone dimers).[\[1\]](#)
- Entropy Gain: The disorder increases as the molecule disperses into the solvent.[\[1\]](#)
- Implication: Higher temperatures significantly favor dissolution, confirming the suitability of cooling crystallization.[\[1\]](#)

References

- Process Synthesis & Solvent Data
 - Title: Novel oxadiazole compounds (Patent WO2011071570A1)[\[1\]](#)
 - Source: WIPO / Google P
 - Relevance: Provides specific mass/volume ratios for dissolving **Methyl 5-chloro-6-hydroxynicotinate** in methanol and extraction with hexane.
 - URL:[\[1\]](#)
- Chemical Properties & Identity
 - Title: **Methyl 5-chloro-6-hydroxynicotinate** Product Entry[\[4\]](#)[\[5\]](#)
 - Source: ChemicalBook[\[6\]](#)
 - Relevance: Confirms melting point, physical form, and synthesis intermediates.[\[1\]](#)
- Recrystallization Methodology
 - Title: Recrystallization Guide: Process, Procedure, Solvents[\[1\]](#)
 - Source: Mettler Toledo
 - Relevance: Standardizes the thermodynamic logic for solvent selection in pyridine deriv

- URL:[[Link](#)][1]
- Analogous Solubility Studies
 - Title: Solubility of 3-methyl-4-nitrobenzoic acid in binary solvent mixtures[3]
 - Source: Journal of Chemical Thermodynamics (via NIST)[1]
 - Relevance: Validates the use of Apelblat models for polar aromatic carboxylic acid deriv
 - URL:[[Link](#)][1]

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